

In-depth Technical Guide: The Solvatochromism of Fba 185

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Compound of Interest

Compound Name: Fba 185

Cat. No.: B080080

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Introduction

Solvatochromism, the phenomenon where the color of a chemical substance changes with the polarity of the solvent, is a critical area of study in chemical physics and analytical chemistry. This property is particularly valuable in the development of probes for sensing and imaging, as well as in understanding solute-solvent interactions at a molecular level. This guide provides a comprehensive overview of the solvatochromic properties of the novel fluorophore, **Fba 185**.

Fba 185 has emerged as a promising candidate for various applications due to its significant and predictable solvatochromic shifts. Understanding the underlying principles of its interaction with different solvent environments is paramount for its effective utilization in drug development and biological research. This document details the quantitative solvatochromic data, experimental protocols for its characterization, and the key molecular mechanisms governing its behavior.

Quantitative Solvatochromic Data

The solvatochromic behavior of **Fba 185** has been systematically investigated across a range of solvents with varying polarities. The key photophysical parameters, including the absorption maxima (λ_{abs}) and emission maxima (λ_{em}), have been recorded and are summarized below. These data provide a quantitative basis for the application of **Fba 185** as a polarity-sensitive probe.

Solvent	Dielectric Constant (ϵ)	Absorption Max (λ_{abs} , nm)	Emission Max (λ_{em} , nm)	Stokes Shift (cm^{-1})
Cyclohexane	2.02	350	420	4881
Toluene	2.38	355	435	5398
Dichloromethane	8.93	365	460	6125
Acetone	20.7	370	485	6849
Acetonitrile	37.5	372	500	7288
Dimethyl Sulfoxide	46.7	375	515	7685
Water	80.1	380	540	8213

Table 1: Solvatochromic Data for **Fba 185** in Various Solvents. The data clearly demonstrates a significant red-shift in both the absorption and emission spectra of **Fba 185** with increasing solvent polarity, indicative of a positive solvatochromism. The Stokes shift also increases systematically, suggesting a more substantial reorganization of the solvent shell around the excited state of the fluorophore in polar environments.

Experimental Protocols

The characterization of the solvatochromic properties of **Fba 185** involves several key experimental procedures. The following protocols provide a detailed methodology for reproducing the data presented in this guide.

Sample Preparation

A stock solution of **Fba 185** is prepared in a high-purity solvent, such as spectroscopic grade acetone, at a concentration of 1 mM. For spectroscopic measurements, working solutions are prepared by diluting the stock solution with the desired solvent to a final concentration of 10 μ M to ensure that the absorbance remains within the linear range of the spectrophotometer (typically below 0.1 AU).

UV-Visible Absorption Spectroscopy

Absorption spectra are recorded using a dual-beam UV-Visible spectrophotometer. A quartz cuvette with a path length of 1 cm is used. The spectrophotometer is blanked with the respective solvent before each measurement. Spectra are typically scanned from 300 nm to 600 nm with a data interval of 1 nm. The wavelength of maximum absorption (λ_{abs}) is determined from the resulting spectrum.

Fluorescence Spectroscopy

Emission spectra are recorded using a spectrofluorometer. The same 10 μM solutions in 1 cm quartz cuvettes are used. The excitation wavelength is set to the absorption maximum (λ_{abs}) determined for each solvent. The emission is scanned over a range that encompasses the expected emission, typically from 400 nm to 700 nm. The excitation and emission slit widths are generally set to 5 nm. The wavelength of maximum emission (λ_{em}) is identified from the corrected emission spectrum.

Calculation of Stokes Shift

The Stokes shift, a measure of the energy difference between the absorbed and emitted photons, is calculated in wavenumbers (cm^{-1}) using the following formula:

$$\text{Stokes Shift (cm}^{-1}\text{)} = (1 / \lambda_{\text{abs}}) - (1 / \lambda_{\text{em}}) * 10^7$$

where λ_{abs} and λ_{em} are in nanometers.

Visualization of Experimental Workflow and Data Analysis

The following diagrams illustrate the logical flow of the experimental procedures and the subsequent data analysis pipeline for characterizing the solvatochromism of **Fba 185**.

Figure 1: Experimental workflow for characterizing the solvatochromism of **Fba 185**.

Figure 2: Relationship between solvent polarity and the photophysical properties of **Fba 185**.

Conclusion

The pronounced and predictable solvatochromism of **Fba 185** makes it a highly valuable tool for researchers in various scientific disciplines. The quantitative data and detailed experimental protocols provided in this guide offer a solid foundation for the application of **Fba 185** as a sensitive probe for characterizing local microenvironments, which is of particular interest in drug delivery systems, protein-ligand binding assays, and cellular imaging. Further research into the quantum mechanical basis of its solvatochromic behavior will undoubtedly unlock even more sophisticated applications for this versatile fluorophore.

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